

# Meta-analysis of Soticlestat clinical trial data for seizure frequency reduction

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## Compound of Interest

Compound Name: Soticlestat

Cat. No.: B610926

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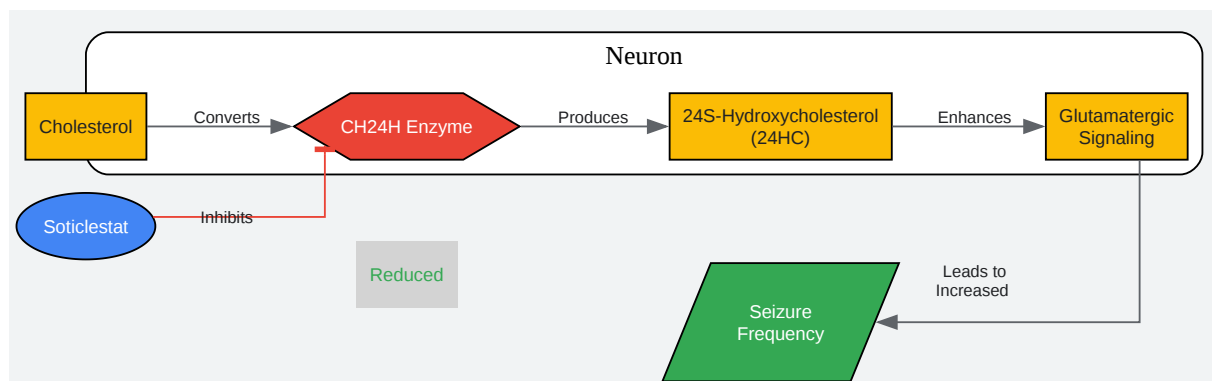
## Soticlestat for Seizure Frequency Reduction: A Comparative Meta-Analysis

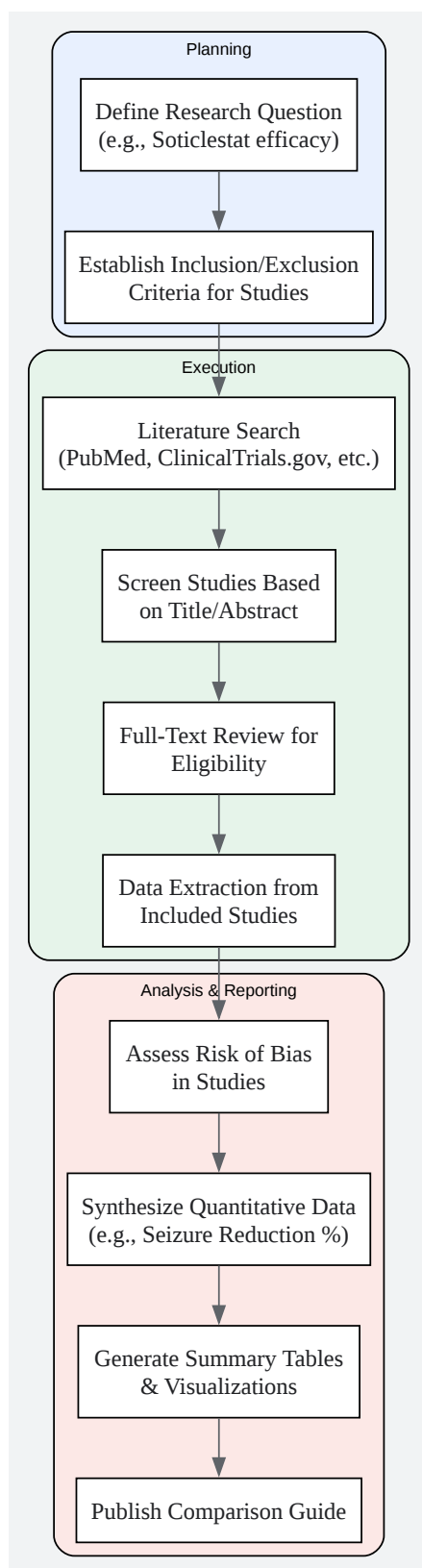
A Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive meta-analysis of clinical trial data for **soticlestat**, an investigational antiepileptic drug, focusing on its efficacy in reducing seizure frequency in patients with Dravet syndrome (DS) and Lennox-Gastaut syndrome (LGS). **Soticlestat**'s performance is objectively compared with established alternative therapies, supported by experimental data from pivotal clinical trials.

## Soticlestat: Mechanism of Action

**Soticlestat** is a first-in-class, potent, and selective inhibitor of the brain enzyme cholesterol 24-hydroxylase (CH24H). This enzyme converts cholesterol into 24S-hydroxycholesterol (24HC). Elevated levels of 24HC are associated with increased glutamatergic signaling, a key factor in neuronal hyperexcitability and seizure generation. By inhibiting CH24H, **soticlestat** reduces 24HC levels, which is believed to decrease neuronal hyperexcitability and thus reduce seizure susceptibility.





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